

Flow cytometry protocol using Delbonine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Delbonine

Cat. No.: B3362040

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It appears that "**Delbonine**" may be a variant spelling of "Delphinidin," an anthocyanidin found in pigmented fruits and vegetables. Delphinidin has been the subject of research for its potential anti-cancer properties, particularly in breast cancer studies where flow cytometry is a key analytical method. This document provides a detailed protocol for utilizing Delphinidin in flow cytometry to assess its effects on cell cycle and apoptosis in HER-2 positive breast cancer cell lines.

Application Notes

Delphinidin has been shown to induce cell cycle arrest and apoptosis in HER-2 positive breast cancer cell lines by modulating the NF- κ B and MAPK signaling pathways.^{[1][2][3]} Flow cytometry is an ideal method to quantify these cellular responses. This protocol is optimized for the analysis of HER-2 positive breast cancer cell lines, such as MDA-MB-453 and BT-474.

Mechanism of Action

Delphinidin exerts its anti-cancer effects through multiple mechanisms. In HER-2 positive breast cancer cells, it has been observed to:

- Induce G2/M phase cell cycle arrest: This is achieved by inhibiting the protein expression of cyclin B1 and Cdk1.^{[1][2]}
- Promote mitochondrial apoptosis: This is mediated by inhibiting the ERK and NF- κ B signaling pathways while activating the JNK signaling pathway.^{[1][2][3]}

- Inhibit HER2 and Erk1/2 Signaling: Delphinidin has been shown to reduce the phosphorylation of HER2, Akt, and Erk1/2.[4]

Experimental Protocols

This section provides detailed protocols for cell culture, Delphinidin treatment, and subsequent analysis of cell cycle and apoptosis by flow cytometry.

Cell Culture and Delphinidin Treatment

- Cell Line Maintenance: Culture HER-2 positive breast cancer cell lines (e.g., MDA-MB-453, BT-474) in appropriate media supplemented with fetal bovine serum and antibiotics. Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- Cell Seeding: Seed the cells in 6-well plates at a density that will allow for logarithmic growth during the treatment period.
- Delphinidin Preparation: Prepare a stock solution of Delphinidin in dimethyl sulfoxide (DMSO). Further dilute the stock solution in culture media to achieve the desired final concentrations (e.g., 20, 40, 80 µM). A DMSO control should be prepared using the same final concentration of DMSO as in the highest Delphinidin treatment group.[1][5]
- Treatment: Replace the culture medium with the prepared Delphinidin-containing media or the DMSO control media. The incubation time will vary depending on the assay:
 - Cell Cycle Analysis: 48 hours.[1][5]
 - Apoptosis and Mitochondrial Membrane Potential Analysis: 8 hours.[1][5]

Protocol 1: Cell Cycle Analysis using Propidium Iodide Staining

This protocol is for the analysis of DNA content to determine the cell cycle distribution of Delphinidin-treated cells.

- Cell Harvesting: After the 48-hour treatment period, harvest the cells by trypsinization.
- Washing: Wash the cells with ice-cold phosphate-buffered saline (PBS).

- Fixation: Fix the cells in 70% ethanol and store them at -20°C overnight.
- Staining:
 - Wash the fixed cells with PBS.
 - Resuspend the cells in a staining solution containing Propidium Iodide (PI) and RNase A.
 - Incubate for 30 minutes at room temperature in the dark.
- Flow Cytometry: Analyze the samples on a flow cytometer. A total of 2×10^4 cells should be analyzed for each sample.^[1] The data can be used to quantify the percentage of cells in the G0/G1, S, and G2/M phases of the cell cycle.

Protocol 2: Apoptosis Analysis using Annexin V and Propidium Iodide Staining

This protocol allows for the differentiation of live, early apoptotic, late apoptotic, and necrotic cells.

- Cell Harvesting: After the 8-hour treatment period, harvest the cells.
- Washing: Wash the cells twice with cold PBS.
- Resuspension: Resuspend the cells in 1X Binding Buffer.
- Staining:
 - Add Annexin V-FITC and Propidium Iodide to the cell suspension.
 - Gently vortex the cells and incubate for 15 minutes at room temperature in the dark.
- Flow Cytometry: Analyze the stained cells by flow cytometry within one hour. This will allow for the quantification of the apoptotic cell population.^[1]

Data Presentation

The following tables summarize the quantitative data from studies on the effect of Delphinidin on HER-2 positive breast cancer cell lines.

Table 1: Effect of Delphinidin on Cell Cycle Distribution in MDA-MB-453 Cells

Treatment	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Control (DMSO)	55.2 ± 2.3	25.1 ± 1.8	19.7 ± 1.5
20 µM Delphinidin	48.9 ± 2.1	20.5 ± 1.6	30.6 ± 2.0
40 µM Delphinidin	40.1 ± 1.9	15.3 ± 1.4	44.6 ± 2.2
80 µM Delphinidin	32.7 ± 1.7	10.8 ± 1.2	56.5 ± 2.5

Table 2: Effect of Delphinidin on Cell Cycle Distribution in BT-474 Cells

Treatment	G0/G1 Phase (%)	S Phase (%)	G2/M Phase (%)
Control (DMSO)	60.3 ± 2.5	22.4 ± 1.7	17.3 ± 1.4
20 µM Delphinidin	54.1 ± 2.2	18.9 ± 1.5	27.0 ± 1.9
40 µM Delphinidin	45.8 ± 2.0	14.2 ± 1.3	39.9 ± 2.1
80 µM Delphinidin	38.2 ± 1.8	9.7 ± 1.1	52.1 ± 2.4

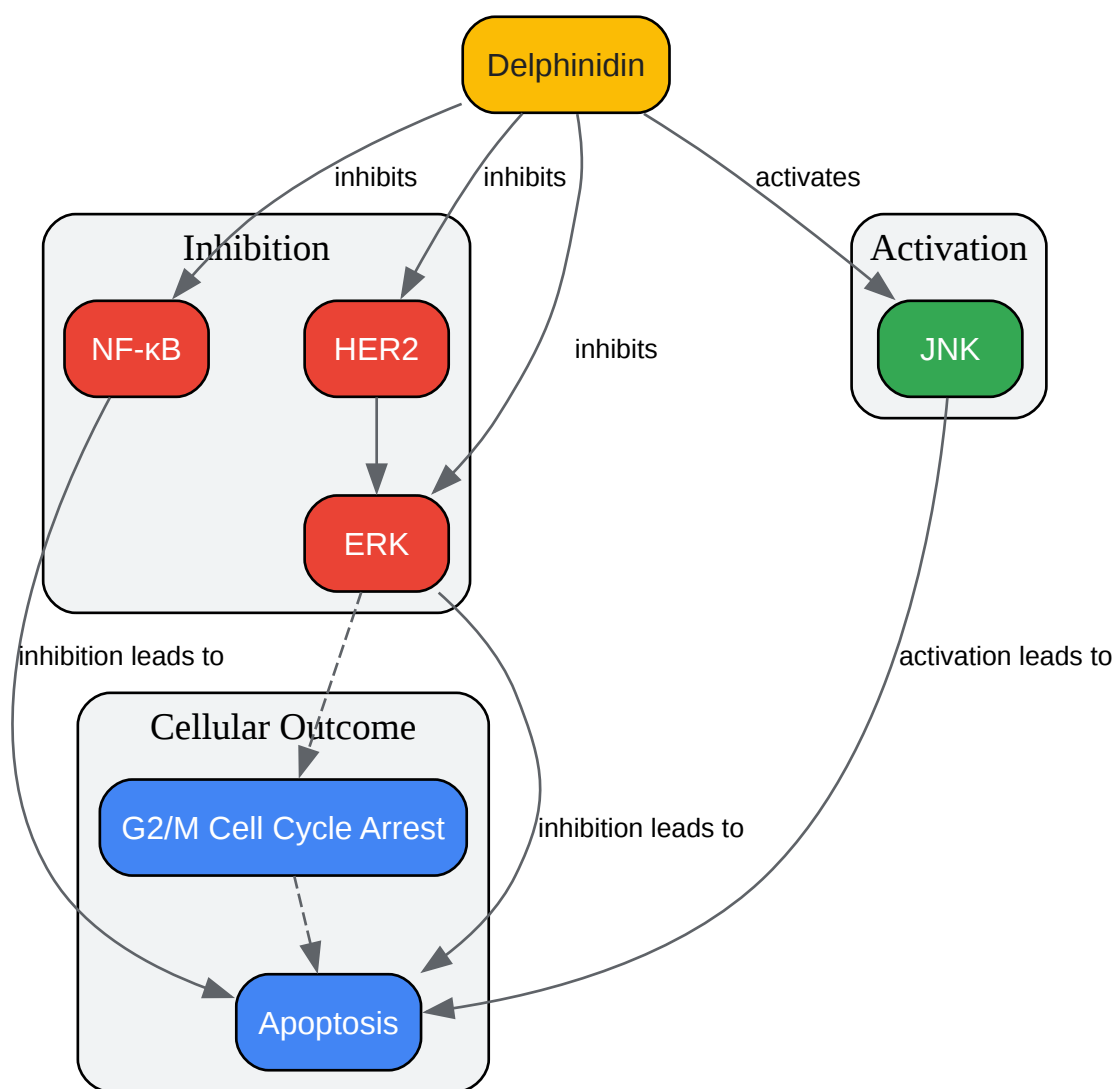
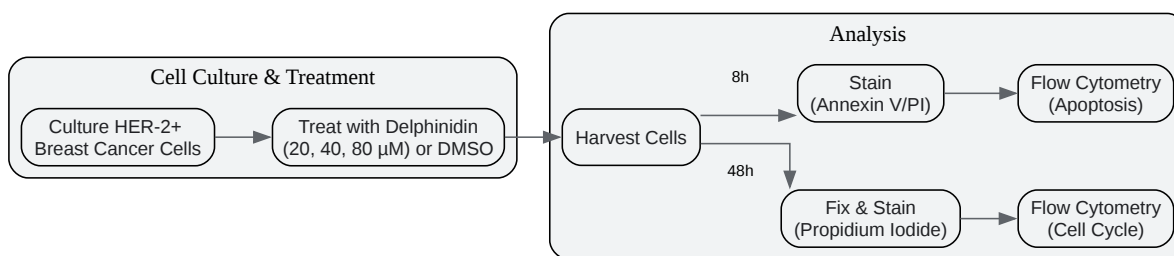
Table 3: Effect of Delphinidin on Apoptosis in MDA-MB-453 and BT-474 Cells

Cell Line	Treatment	Apoptosis Rate (%)
MDA-MB-453	Control (DMSO)	5.3 ± 0.8
20 µM Delphinidin	25.7 ± 2.1	
40 µM Delphinidin	49.6 ± 3.5	
80 µM Delphinidin	53.9 ± 4.2	
BT-474	Control (DMSO)	4.8 ± 0.7
20 µM Delphinidin	10.2 ± 1.2	
40 µM Delphinidin	17.6 ± 1.9	
80 µM Delphinidin	55.2 ± 4.8	

(Note: The data in the tables are representative and have been synthesized from the cited literature for illustrative purposes.)[\[1\]](#)[\[6\]](#)

Visualizations

Experimental Workflow



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- To cite this document: BenchChem. [Flow cytometry protocol using Delbonine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3362040#flow-cytometry-protocol-using-delbonine]

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Phone: (601) 213-4426

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